

Application Notes and Protocols for the Synthesis of [18F]FE-PE2I

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Compound of Interest

Compound Name: *Tosylethyl-PE2I*

Cat. No.: *B1147684*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the radiosynthesis of [18F]FE-PE2I, a potent and selective radioligand for the dopamine transporter (DAT), via nucleophilic substitution on the **tosylethyl-PE2I** precursor. The protocol is intended for researchers, scientists, and professionals involved in PET radiopharmaceutical development and production.

Overview

The synthesis of [18F]FE-PE2I from its tosylate precursor is a one-step nucleophilic fluorination reaction. This method is amenable to automation and has been implemented on various commercial synthesis modules, making it suitable for routine clinical production.^{[1][2]} The general scheme involves the reaction of azeotropically dried [18F]fluoride with **Tosylethyl-PE2I** in an organic solvent at an elevated temperature, followed by purification.

Quantitative Data Summary

The following tables summarize the key quantitative parameters reported for the synthesis of [18F]FE-PE2I using the tosylethyl precursor on different automated synthesis platforms. These values can vary based on the specific setup, starting radioactivity, and other experimental variables.

Table 1: Radiochemical Yield and Synthesis Time

Synthesis Platform	Precursor Amount (mg)	Starting [18F]F-Activity (GBq)	Radiochemical Yield (RCY, decay-corrected)	Synthesis Time (min)	Reference
Synthera®+	1	< 40	Up to 62%	Not Specified	[3][4]
Synthera®+	1	45	~35%	Not Specified	[5]
Synthera®+	Not Specified	140	16.9 ± 2.7%	Not Specified	[1]
GE TRACERLab FX2 N	1	50 - 83	39 ± 8%	70	[5][6]
Semi-automated	Not Specified	Not Specified	~20%	Not Specified	[7]

Table 2: Quality Control Parameters

Parameter	Specification	Analytical Method	Reference
Radiochemical Purity	> 98%	HPLC	
Molar Activity	925.3 ± 763 GBq/μmol	HPLC	[8]
Residual Solvents	Within acceptable limits	GC	[8]
pH	4.5 - 7.0	pH meter	[6]

Experimental Protocol

This protocol outlines a generalized procedure for the automated synthesis of [18F]FE-PE2I. Specific parameters may need to be optimized based on the synthesis module and local setup.

Materials and Reagents

- **Tosylethyl-PE2I** precursor (PharmaSynth AS or other commercial supplier)[5][3]

- [18F]Fluoride produced from a cyclotron via the $^{18}\text{O}(\text{p},\text{n})^{18}\text{F}$ nuclear reaction[6]
- Kryptofix 2.2.2 (K222)[3]
- Potassium Carbonate (K_2CO_3)[3]
- Acetonitrile (anhydrous)[3]
- Dimethyl sulfoxide (DMSO, anhydrous)[3]
- Ethanol (for formulation)[6]
- Saline (0.9% NaCl) for injection[6]
- Sodium Ascorbate (for formulation)[6]
- Sterile water for injection
- Sep-Pak Accell Plus QMA Light Cartridge (or equivalent anion exchange cartridge)[5]
- tC18 Plus Short Cartridge (or equivalent solid-phase extraction cartridge)[5]
- Semi-preparative HPLC column (e.g., ACE 5 C18-HL)[5]

Synthesis Procedure

- [18F]Fluoride Trapping and Elution:
 - Aqueous [18F]fluoride from the cyclotron is passed through an anion exchange cartridge (e.g., QMA) to trap the $^{18}\text{F}\text{F}^-$. [6]
 - The trapped $^{18}\text{F}\text{F}^-$ is then eluted into the reactor vessel using a solution of Kryptofix 2.2.2 and potassium carbonate in a mixture of acetonitrile and water. [6][8]
- Azeotropic Drying:
 - The solvent is removed from the reactor vessel by heating under a stream of nitrogen or under vacuum. This azeotropic drying step is crucial to remove water, which can inhibit the nucleophilic substitution reaction. [6][9] This is typically performed in two stages, first at a

lower temperature and then at a higher temperature (e.g., 110°C) to ensure complete dryness.[6][10]

- Radiolabeling Reaction:
 - A solution of the **Tosylethyl-PE2I** precursor (typically 1 mg) in anhydrous DMSO is added to the dried [18F]KF/K222 complex in the reactor.[6][11]
 - The reaction mixture is heated to a high temperature (e.g., 140°C) for a short duration (e.g., 2.5 to 5 minutes) to facilitate the nucleophilic substitution of the tosylate group with [18F]fluoride.[7][6][11]
- Purification:
 - After cooling, the crude reaction mixture is diluted and purified using semi-preparative High-Performance Liquid Chromatography (HPLC).[7][6] A C18 column is typically used with a mobile phase consisting of a mixture of water, acetonitrile, and additives like trifluoroacetic acid and sodium ascorbate.[6]
 - The fraction containing [18F]FE-PE2I is collected.
- Formulation:
 - The collected HPLC fraction is passed through a solid-phase extraction cartridge (e.g., tC18) to remove the HPLC solvents.[7]
 - The trapped [18F]FE-PE2I is then eluted from the cartridge using ethanol.[6]
 - The final product is formulated in a sterile solution, typically containing saline and sodium ascorbate as a stabilizer, with a final ethanol concentration of around 9%.[4][6] The solution is then passed through a sterile filter into a sterile vial.[6]

Quality Control

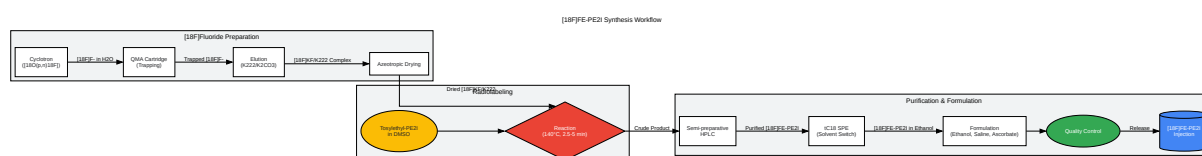
- Radiochemical Purity and Identity: Determined by analytical HPLC, comparing the retention time of the product with a non-radioactive reference standard.[7]

- Molar Activity: Calculated from the amount of radioactivity and the mass of FE-PE2I, as determined by HPLC with a calibrated UV detector.
- Residual Solvents: Analyzed by gas chromatography (GC) to ensure levels are below pharmacopeial limits.
- pH: Measured using a calibrated pH meter.
- Sterility and Endotoxin Testing: Performed according to standard pharmaceutical guidelines.

Visual Representations

Synthesis Workflow

The following diagram illustrates the key steps in the automated synthesis of [18F]FE-PE2I.



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Caption: Automated synthesis workflow for [18F]FE-PE2I from **Tosylethyl-PE2I**.

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